Propyl Levulinate (CAS 645-67-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Propyl levulinate*
CAS No.:	*645-67-0*
Cat. No.:	*B152794*

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Abstract: **Propyl levulinate** (propyl 4-oxopentanoate), a derivative of the biomass-derived platform chemical levulinic acid, is an ester of significant interest across multiple scientific disciplines.[1] Its unique bifunctional nature, possessing both a ketone and an ester group, imparts a versatile chemical profile. This guide provides an in-depth analysis of its chemical and physical properties, synthesis methodologies, analytical characterization, key applications, and comprehensive safety protocols. The content is tailored for researchers, chemists, and formulation scientists who require a thorough understanding of this compound for applications ranging from flavor and fragrance creation to the development of sustainable biofuels and green solvents.

Chemical Identity and Core Physicochemical Properties

Propyl levulinate is structurally defined as the propyl ester of 4-oxopentanoic acid.[2] This structure is fundamental to its properties; the ester linkage provides a characteristic fruity, caramellic aroma, while the ketone group offers a site for further chemical modification.[3][4] Its moderate chain length and oxygenated nature influence its solvency and physical characteristics.

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Table 1: Chemical Identifiers for **Propyl Levulinate**

Identifier	Value	Source(s)
CAS Number	**645-67-0**	**[1][2][3][4]**
IUPAC Name	propyl 4-oxopentanoate	[2]
Molecular Formula	$C_8H_{14}O_3$	[2][3][4]
Molecular Weight	158.19 g/mol	[2][4]
InChI Key	QOSMNYMQXIVWKY-UHFFFAOYSA-N	[2][3]
SMILES	CCCOC(=O)CCC(=O)C	[2][4]
Synonyms	Propyl 4-oxopentanoate, n-Propyl levulinate, Levulinic acid propyl ester	[2][3]

| FEMA Number | 4480 |[2][3] |

Table 2: Physicochemical Properties of **Propyl Levulinate**

Property	Value	Source(s)
Appearance	**Clear, colorless liquid**	**[2][3]**
Odor	Sweet, fruity, caramellic, slightly buttery	[2][3][4]
Boiling Point	218 - 224 °C at 760 mmHg	[1][2][3]
Density	0.989 - 0.995 g/mL at 20°C	[1][2][3]
Refractive Index	1.419 - 1.425 at 20°C	[2][3]
Flash Point	80 - 88 °C	[1]
Solubility	Practically insoluble in water; Soluble in ethanol and methanol.	[2][4]

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| LogP | 0.93 |[3] |

Synthesis and Manufacturing Insights

The primary and most industrially viable route to **propyl levulinate** is the direct esterification of levulinic acid with n-propanol.[1][5] This reaction is a classic example of Fischer-Speier esterification, which requires an acid catalyst to proceed at a practical rate.

Causality in Catalyst Selection: The choice of catalyst is a critical decision in the synthesis design, balancing reaction efficiency, cost, and environmental impact.

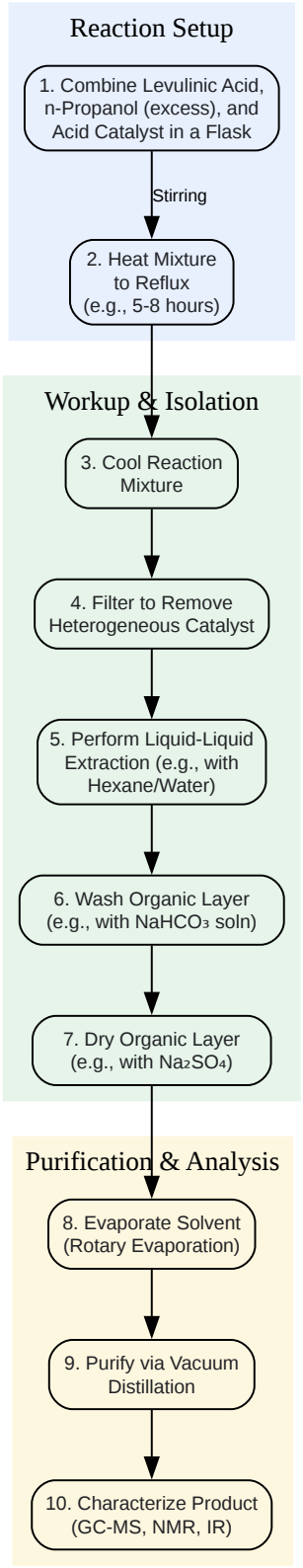
- Homogeneous Catalysts: Mineral acids like HCl or H_2SO_4 were historically used, offering high reaction rates.[5] However, their corrosiveness, difficulty in separation from the product mixture, and the generation of neutralized salt waste make them less favorable in modern green chemistry contexts.

- Heterogeneous Catalysts: Solid acid catalysts are now preferred.[5] These include zeolites, ion-exchange resins (e.g., Amberlyst-15), and sulfonated carbons.[6][7] Their primary advantage is the ease of separation from the reaction mixture via simple filtration, allowing for catalyst recycling and a streamlined purification process. The catalyst's pore structure and acid site density are key parameters that must be optimized to accommodate the reactants and achieve high yields.[5]

Typical Laboratory Synthesis Workflow

The following diagram outlines the typical workflow for the synthesis, workup, and purification of **propyl levulinate** in a research setting.

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Caption: Workflow for the synthesis and purification of **propyl levulinate**.

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Detailed Experimental Protocol: Synthesis via Heterogeneous Catalysis

This protocol is a self-validating system; the final analysis confirms the identity and purity of the product synthesized.

- Reactor Charging: In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine levulinic acid (e.g., 0.1 mol), n-propanol (0.6 mol, serving as both reactant and solvent), and a solid acid catalyst (e.g., 5-10 wt% relative to levulinic acid).
- Reaction: Heat the mixture to the reflux temperature of n-propanol (approx. 97°C) with vigorous stirring. Monitor the reaction progress by withdrawing small aliquots over time and analyzing the conversion of levulinic acid via titration or GC.[6][7] A typical reaction time is 5-8 hours.[6]
- Catalyst Removal: After cooling the mixture to room temperature, remove the solid catalyst by vacuum filtration. The recovered catalyst can be washed, dried, and stored for potential reuse.
- Solvent Removal: Remove the excess n-propanol from the filtrate using a rotary evaporator.
- Purification: The crude **propyl levulinate** is then purified by vacuum distillation to separate it from unreacted starting material and any high-boiling side products.
- Validation: The purity of the final product should be assessed by Gas Chromatography (GC). The identity is confirmed by comparing its ^{1}H NMR, IR, and Mass Spectra against known data.[2][8]

Analytical Characterization & Spectral Data

Rigorous analytical characterization is essential to confirm the identity and purity of synthesized **propyl levulinate**.

Table 3: Key Spectroscopic Data for **Propyl Levulinate**

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Technique	Observed Features and Interpretation	Source(s)
^{1}H NMR	**δ = 4.04 (t, 2H, -O-CH$_2$-), 2.76 (t, 2H, -CH$_2$-C=O), 2.58 (t, 2H, -CH$_2$-CH$_2$-), 2.20 (s, 3H, -C(=O)-CH$_3$), 1.65 (m, 2H, -CH$_2$-CH$_2$-CH$_3$), 0.94 (t, 3H, -CH$_2$-CH$_3$).**	**[8]**
^{13}C NMR	Predicted values: Signals expected for the ester carbonyl (~173 ppm), ketone carbonyl (~207 ppm), ester methylene (-O-CH$_2$-, ~66 ppm), methyl ketone (-CH$_3$, ~30 ppm), and other aliphatic carbons.	[2]
IR Spectroscopy	Strong absorption bands characteristic of C=O stretching for the ester group (~1735 cm^{-1}) and the ketone group (~1715 cm^{-1}).	[2]

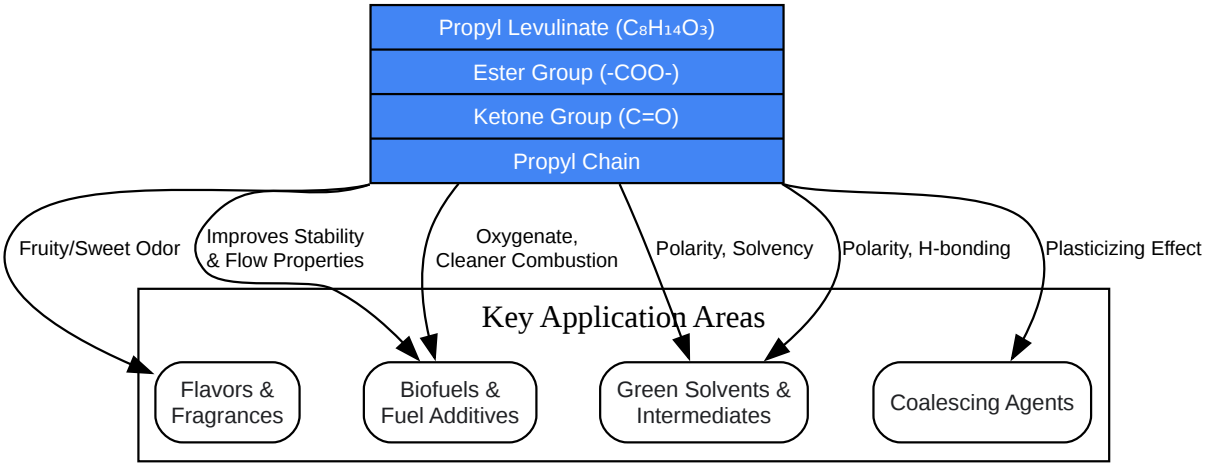
| Mass Spec (EI) | Molecular Ion (M^+) at m/z = 158. Key fragment ions at m/z = 101 (loss of -OCH$_2$CH$_2$CH$_3$), 74, and 43 (acetyl group, often the base peak). |[2] |

Expert Interpretation: The ^{1}H NMR spectrum is particularly informative. The distinct triplet at ~4.04 ppm is characteristic of the methylene group adjacent to the ester oxygen, while the sharp singlet at ~2.20 ppm is the hallmark of the methyl ketone group.[8] In mass spectrometry, the fragment at m/z 43 is a strong indicator of the terminal acetyl group, providing clear evidence of the levulinate structure.[2]

Applications and Industrial Relevance

The bifunctional nature of **propyl levulinate** makes it a valuable molecule in several industries. Its derivation from levulinic acid, a key bio-based platform chemical, positions it as a sustainable alternative to petrochemicals.[9]

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Caption: Relationship between **propyl levulinate**'s structure and its applications.

- Flavors and Fragrances: **Propyl levulinate** is recognized as a flavoring agent by FEMA (No. 4480).[2] It imparts sweet, fruity, and caramellic notes, making it useful in beverage, bakery, and confectionery formulations.[4][10] Its organoleptic profile is a direct result of the propyl ester functionality.

- Biofuels and Fuel Additives: Alkyl levulinates, including **propyl levulinate**, are considered promising biofuel additives.[11] When blended with diesel or gasoline, they can act as oxygenates, potentially leading to more complete combustion and reduced harmful emissions like carbon monoxide and particulates.[12][13] The alkyl chain length influences properties like cold flow and stability in fuel blends.[12]

- Green Solvents and Chemical Intermediates: As a bio-derived, low-volatility solvent, **propyl levulinate** is an attractive replacement for more hazardous petrochemical solvents. Its ester and ketone moieties provide good solvency for a range of organic compounds. It can also serve as a versatile intermediate for the synthesis of other high-value chemicals.

- Coatings and Polymers: Levulinate esters can function as coalescing agents in water-based paints and coatings.[9] They help in the formation of a uniform and durable film by temporarily plasticizing the polymer particles during the drying process.[9]

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Safety, Handling, and Toxicology

Understanding the hazard profile of **propyl levulinate** is crucial for its safe handling in a laboratory or industrial setting. The information is derived from Globally Harmonized System (GHS) classifications and Safety Data Sheets (SDS).[14]

Table 4: GHS Hazard and Safety Information

Category	Information	Source(s)
Pictogram	**GHS07 (Exclamation Mark)**	**[14]**
Signal Word	Warning	[14]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.	[2][14]
Precautionary Codes	P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313	[14]

| Storage Class | 10 - Combustible liquids | |

Protocol for Safe Handling and Emergency Response

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[14]
- Handling: Avoid contact with skin, eyes, and clothing.[15] Prevent ingestion and inhalation. Keep away from heat, sparks, and open flames.[15]
- Storage: Store in a tightly sealed container in a dry, cool, and well-ventilated place.[3]
- First Aid - Skin Contact: If skin contact occurs, take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If irritation persists, seek medical

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attention.[14]

- First Aid - Eye Contact: In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[14]
- Spill Response: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Ensure adequate ventilation.[14]
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the product to enter drains.[14]

Conclusion

Propyl levulinate stands out as a versatile and sustainable chemical with a strong foothold in the flavor and fragrance industry and burgeoning potential in the biofuel and green solvent sectors. Its synthesis from levulinic acid aligns with the principles of green chemistry, offering a bio-based alternative to traditional petrochemicals. For researchers and developers, its well-defined properties, straightforward synthesis, and clear safety profile make it a valuable compound for innovation in a wide array of applications.

References

- PubChem. (n.d.). **Propyl levulinate**. National Center for Biotechnology Information. Retrieved from [Link]
- Scent.vn. (n.d.). **Propyl levulinate** (CAS 645-67-0): Odor profile, Properties, & IFRA compliance. Retrieved from [Link]
- LangFang Hawk T&D. (n.d.). **Propyl Levulinate**. Retrieved from [Link]
- Climent, M. J., Corma, A., & Iborra, S. (2014). Synthesis and Applications of Alkyl Levulinates. ACS Sustainable Chemistry & Engineering, 2(5), 1275-1290. Retrieved from [Link]
- Cambridge Bioscience. (n.d.). **Propyl Levulinate**. Retrieved from [Link]

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- Hassan, A. H., et al. (2023). Catalytic Esterification of Levulinic Acid to Alkyl Levulinates: Liquid Product Analysis and Separation Study via Extraction. Chemical Engineering Transactions, 100. Retrieved from [Link]
- Hassan, A. H., et al. (2023). Catalytic Esterification of Levulinic Acid to Alkyl Levulinates: Liquid Product Analysis and Separation Study via Extraction. Chemical Engineering Transactions. Retrieved from [Link]
- Ogura, K., et al. (2025). Synthesis of alkyl levulinates via the esterification of levulinic acid and transesterification of methyl levulinate with alkyl alcohols over montmorillonite K10. RSC Advances. Retrieved from [Link]
- Advanced Biotech. (2025). Safety Data Sheet - Ethyl levulinate. Retrieved from [Link]
- da Silva, R. L., et al. (2024). Metal-Nitrate-Catalyzed Levulinic Acid Esterification with Alkyl Alcohols: A Simple Route to Produce Bioadditives. MDPI. Retrieved from [Link]
- The Royal Society of Chemistry. (2016). Supporting Information - Fast catalytic conversion of recalcitrant cellulose into alkyl levulinates and levulinic acid. Retrieved from [Link]
- Zhang, Z., et al. (2018). Catalytic Esterification of Levulinic Acid into the Biofuel n-Butyl Levulinate over Nanosized TiO_2 Particles. MDPI. Retrieved from [Link]
- The Good Scents Company. (n.d.). **propyl levulinate**. Retrieved from [Link]
- ResearchGate. (2023). Physicochemical characterization of levulinate esters with different alkyl chain lengths blended with fuel. Retrieved from [Link]
- ResearchGate. (n.d.). Potential alkyl levulinates applications. Retrieved from [Link]
- ResearchGate. (n.d.). Effect of different synthesized catalysts on n-**propyl levulinate** yield. Retrieved from [Link]
- American Coatings Association. (n.d.). The Use Of Levulinates As Coalescing Agents in Water-based Coatings. Retrieved from [Link]

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- Climent, M. J., Corma, A., & Iborra, S. (2014). Synthesis and Applications of Alkyl Levulinates. ACS Publications. Retrieved from [Link]
- Longe, O. A., et al. (2022). Rapid Transformation of Furfural to Biofuel Additive Ethyl Levulinate. ACS Sustainable Chemistry & Engineering. Retrieved from [Link]
- De Monchy Aromatics. (n.d.). Biobased platform chemicals in flavours & fragrances. Retrieved from [Link]

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Sources

- 1. biofuranchem.com [biofuranchem.com]
- 2. Propyl levulinate | C8H14O3 | CID 221069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Propyl Levulinate price,buy Propyl Levulinate - chemicalbook [chemicalbook.com]
- 4. scent.vn [scent.vn]
- 5. pubs.acs.org [pubs.acs.org]
- 6. cetjournal.it [cetjournal.it]
- 7. Catalytic Esterification of Levulinic Acid to Alkyl Levulinates: Liquid Product Analysis and Separation Study via Extraction | Chemical Engineering Transactions [cetjournal.it]
- 8. rsc.org [rsc.org]
- 9. paint.org [paint.org]
- 10. demonchyaromatics.com [demonchyaromatics.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. fishersci.com [fishersci.com]

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